

Laidlomycin: A Statistical Comparison of Performance in Livestock

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Compound of Interest

Compound Name: *Laidlomycin*

Cat. No.: *B1674327*

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This guide provides a comprehensive statistical analysis of **laidlomycin**'s performance in comparative studies, primarily focusing on its application in cattle and drawing comparisons with other ionophores where data is available. The information is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of **laidlomycin**'s efficacy.

Comparative Performance Data

The following tables summarize quantitative data from various studies, offering a clear comparison of **laidlomycin** with other treatments.

Laidlomycin vs. Monensin in Finishing Steers

A meta-analysis of 17 studies provides a robust comparison of **laidlomycin** propionate (LP) and monensin sodium (MS) in finishing steers.

Table 1: Meta-Analysis of **Laidlomycin** Propionate vs. Monensin Sodium in Finishing Steers

Performance Metric	Laidlomycin Propionate (LP)	Monensin Sodium (MS)	Mean Difference (LP - MS)	P-value
Growth Performance				
Average Daily Gain (ADG), live-weight basis (kg/day)	-	-	+0.05	< 0.05
Average Daily Gain (ADG), carcass-weight basis (kg/day)	-	-	+0.05	< 0.05
Dry Matter Intake (DMI) (kg/day)	-	-	+0.29	< 0.05
Feed Efficiency (G:F)	-	-	No significant difference	> 0.05
Carcass Characteristics				
Hot Carcass Weight (HCW) (kg)	-	-	+5.36	< 0.05
Liver Abscesses (%)	Higher incidence with LP	Lower incidence with MS	-	< 0.05
Health Outcomes				
Overall Mortality (%)	-	-	No significant difference	> 0.05

Data synthesized from the meta-analysis by Cernicchiaro et al. (2016). The values for LP and MS are not explicitly stated as single figures in the meta-analysis, but the mean difference and p-value are provided.

Dose-Response of Laidlomycin Propionate in Feedlot Cattle

Studies have also investigated the optimal dosage of **laidlomycin** propionate for performance enhancement in feedlot cattle.

Table 2: Effect of **Laidlomycin** Propionate Dosage on Feedlot Cattle Performance

Laidlomycin Propionate (mg/kg of diet DM)	Average Daily Gain (ADG)	Feed Conversion
3	No significant improvement	No significant improvement
6	Maximized	Improved (P < 0.001)
12	-	Sustained improvement

Based on a study involving 1,020 steers and heifers in six feeding trials.

Laidlomycin in Poultry: A Comparative Overview

Direct, statistically robust comparative studies between **laidlomycin** and other ionophores like salinomycin in poultry are not readily available in the reviewed literature. However, to provide a point of reference, the following table summarizes the performance of salinomycin in broiler chickens from a representative study.

Table 3: Performance of Broiler Chickens Supplemented with Salinomycin^[1]

Treatment Group	Body Weight Gain (g) (pre-challenge)	Feed Conversion Ratio (FCR)	Oocyst Excretion Reduction
Salinomycin	Better than other groups (P < 0.05)	-	Significant (P < 0.05)
Probiotic	-	-	Significant (P < 0.05)
Vaccine	-	-	Significant (P < 0.05)
Positive Control	Lowest weight gain (post-challenge)	-	-

This table is based on a study comparing salinomycin, a probiotic, and a vaccine for coccidiosis control. A direct comparison with **laidlomycin** is not available in this study.

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of research findings. Below are summaries of experimental protocols from key studies.

Meta-Analysis of Laidlomycin vs. Monensin in Finishing Steers (Cernicchiaro et al., 2016)[1]

- Objective: To quantify the effects of feeding **laidlomycin** propionate (LP) versus monensin sodium (MS) on performance, health, and carcass characteristics in finishing steers.
- Study Design: A systematic review and meta-analysis of 17 comparative studies, encompassing 135 pens and 13,603 steers.
- Treatments:
 - **Laidlomycin** propionate (LP), fed alone or in combination with chlortetracycline.
 - Monensin sodium (MS), fed alone or in combination with tylosin.
- Data Collection: Data on average daily gain (ADG), dry matter intake (DMI), feed efficiency (FE), mortality, hot carcass weight (HCW), and liver abscesses were extracted from each

study.

- Statistical Analysis: Random-effects meta-analysis models were used to calculate the pooled estimates of the mean difference in outcomes between the LP and MS groups. Heterogeneity among studies was also assessed.

Laidlomycin Propionate Efficacy Trials in Feedlot Cattle[2][4]

- Objective: To evaluate the efficacy of different concentrations of **laidlomycin** propionate on the performance of feedlot cattle and its effect on ruminal acidosis.
- Animals: Steers and heifers.
- Study Design: Multiple feeding trials were conducted. For the acidosis challenge, ruminally fistulated steers were used. For finishing trials, individually fed steers were monitored.
- Treatments: **Laidlomycin** propionate was fed at various concentrations (e.g., 0, 6, or 12 mg/kg of diet DM).
- Experimental Diet: High-grain finishing diets. In some trials, cattle were adapted from a 50% or 65% concentrate diet to a 95% or 100% concentrate diet.
- Data Collection: Performance data (ADG, feed intake, feed efficiency) were recorded. In acidosis trials, ruminal pH, volatile fatty acid (VFA) concentrations, and lactate levels were measured.
- Statistical Analysis: Data were analyzed using appropriate statistical models to determine the effects of different **laidlomycin** propionate concentrations.

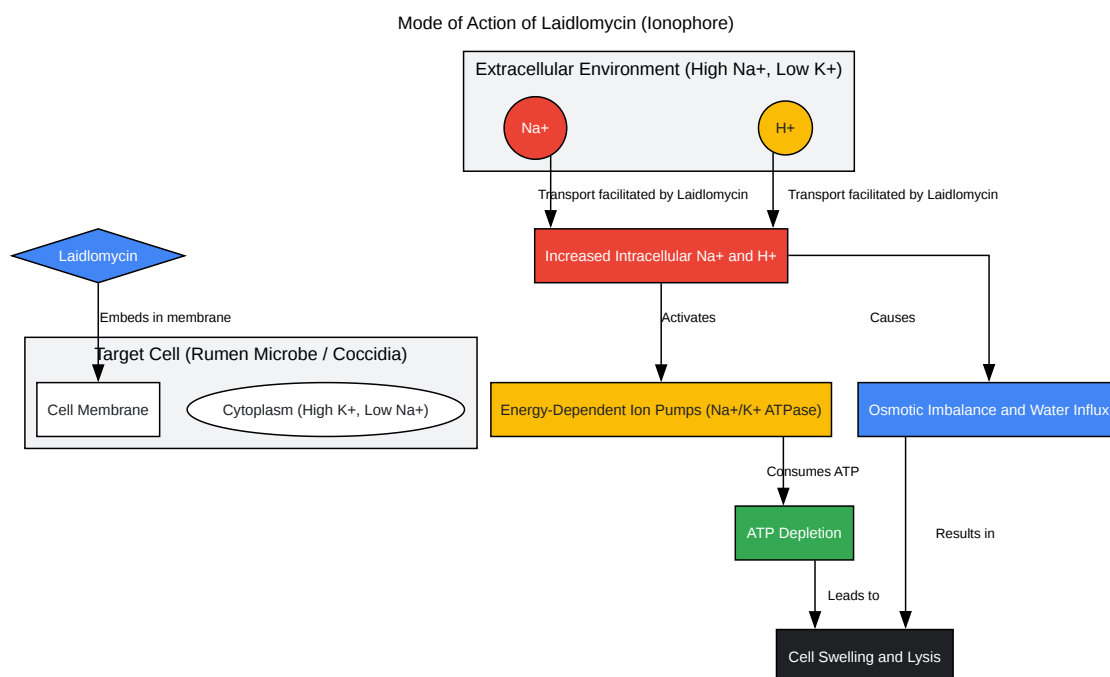
Salinomycin Efficacy Trial in Broiler Chickens[3]

- Objective: To compare the effects of a probiotic, prebiotic, salinomycin, and a vaccine in controlling coccidiosis in broiler chickens.
- Animals: Broiler chickens.

- **Study Design:** A completely randomized design with 6 treatment groups, 4 replications, and 20 birds per experimental unit.
- **Challenge:** All experimental groups, except the negative control, were challenged with a suspension of mixed *Eimeria* species at 28 days of age.
- **Data Collection:** Performance parameters (body weight, weight gain, feed intake, feed conversion ratio) were measured. Oocyst excretion and intestinal lesion scores were also evaluated.
- **Statistical Analysis:** Data were analyzed to determine significant differences between the treatment groups.

Visualizing Mechanisms and Workflows

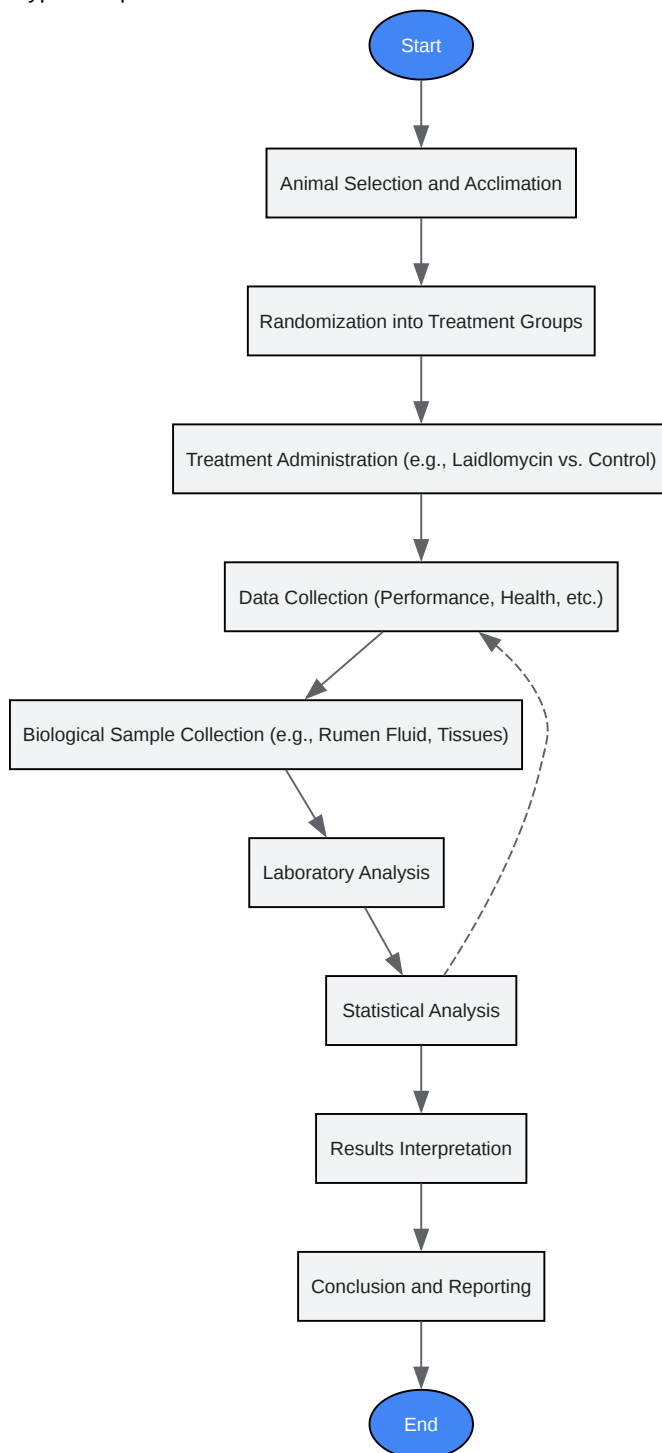
The following diagrams, created using Graphviz (DOT language), illustrate the mode of action of **laidlomycin** and a typical experimental workflow for an animal feed additive trial.



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Caption: **Laidlomycin's** mechanism of action in target cells.

Typical Experimental Workflow for an Animal Feed Additive Trial



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Caption: A generalized workflow for animal feed additive trials.

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References

- 1. Comparison of the effect of probiotic, prebiotic, salinomycin and vaccine in control of coccidiosis in broiler chickens - PMC [pmc.ncbi.nlm.nih.gov]
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